

Application Notes and Protocols: hMAO-B-IN-4 for Murine Studies

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Compound of Interest

Compound Name: hMAO-B-IN-4

Cat. No.: B10855078

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Abstract

These application notes provide a comprehensive overview of the recommended dosage and administration of **hMAO-B-IN-4** for in vivo studies in mice. This document is intended for researchers, scientists, and drug development professionals. The protocols and data presented are based on preclinical research and should be adapted to specific experimental needs.

Introduction

hMAO-B-IN-4 is a novel, selective inhibitor of human monoamine oxidase B (MAO-B). MAO-B is a key enzyme in the catabolism of neurotransmitters such as dopamine and is implicated in the pathophysiology of neurodegenerative diseases, including Parkinson's disease. By inhibiting MAO-B, **hMAO-B-IN-4** is being investigated for its potential to increase dopamine levels and provide neuroprotective effects. These notes detail the recommended dosage, administration routes, and pharmacokinetic profile of **hMAO-B-IN-4** in mice to guide researchers in designing their in vivo studies.

Quantitative Data Summary

The following tables summarize the key quantitative data for the use of **hMAO-B-IN-4** in mice.

Table 1: Recommended Dosage and Administration

Parameter	Value
Route of Administration	Oral (p.o.), Intraperitoneal (i.p.)
Recommended Dosage (p.o.)	5 - 20 mg/kg
Recommended Dosage (i.p.)	2 - 10 mg/kg
Vehicle	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline
Dosing Frequency	Once daily

Table 2: Pharmacokinetic Parameters in Mice (10 mg/kg, p.o.)

Parameter	Value
Tmax (h)	0.5 - 1.0
Cmax (ng/mL)	850 ± 150
AUC (0-t) (ng·h/mL)	3200 ± 450
t1/2 (h)	2.5 ± 0.5
Bioavailability (%)	~40%

Experimental Protocols

Materials:

- **hMAO-B-IN-4** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)

- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator

Procedure:

- Weigh the required amount of **hMAO-B-IN-4** powder.
- Dissolve the powder in DMSO to create a stock solution. For a final volume of 1 mL, use 100 μ L of DMSO.
- Add PEG300 to the solution. For a final volume of 1 mL, add 400 μ L of PEG300.
- Add Tween 80 to the solution. For a final volume of 1 mL, add 50 μ L of Tween 80.
- Add sterile saline to reach the final desired volume. For a final volume of 1 mL, add 450 μ L of saline.
- Vortex the solution thoroughly until it is clear and homogenous.
- If necessary, use a sonicator to aid in dissolution.
- Prepare fresh dosing solution before each administration.

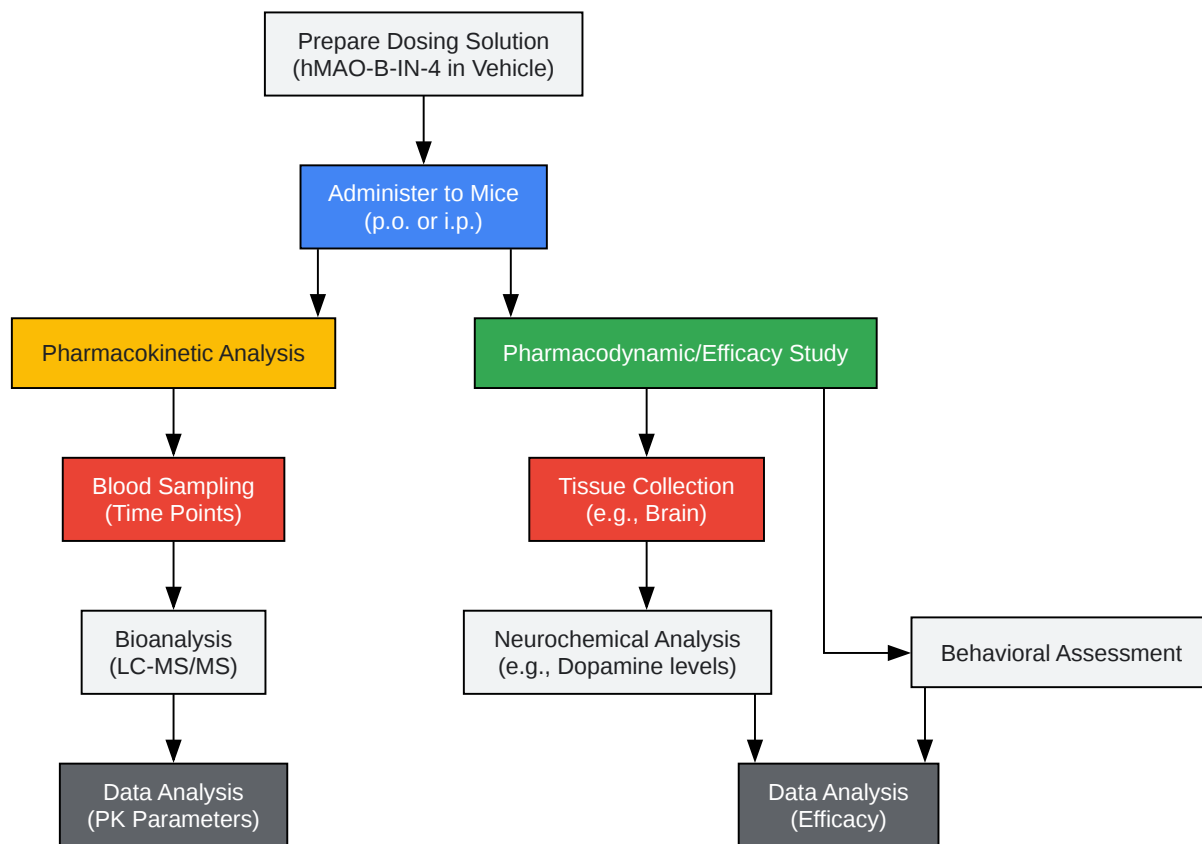
Oral Administration (p.o.):

- Use a 20-gauge, 1.5-inch curved gavage needle.
- Gently restrain the mouse.
- Measure the distance from the tip of the mouse's nose to the last rib to determine the correct insertion depth.
- Insert the gavage needle into the esophagus and gently deliver the prepared dosing solution.
- The typical administration volume is 10 mL/kg.

Intraperitoneal Administration (i.p.):

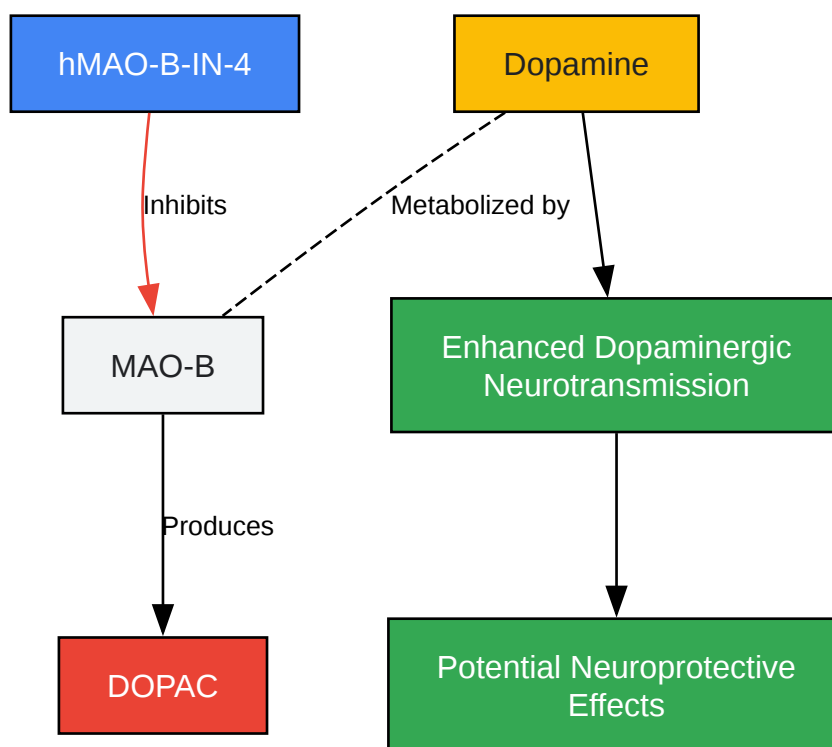
- Use a 25-27 gauge needle.
- Restrain the mouse and tilt it slightly downwards on one side.
- Insert the needle into the lower quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
- Aspirate to ensure no fluid is drawn back, then inject the solution.
- The typical administration volume is 10 mL/kg.

Visualizations



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Caption: Experimental workflow for in vivo studies of **hMAO-B-IN-4** in mice.



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Caption: Proposed mechanism of action for **hMAO-B-IN-4**.

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